

Introduction: The Strategic Importance of the Isonicotinamide Scaffold

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Compound of Interest

Compound Name: *N*-(*tert*-butyl)isonicotinamide

CAS No.: 65321-30-4

Cat. No.: B1269645

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N-(*tert*-butyl)isonicotinamide is a heterocyclic organic compound that serves as a crucial building block in the landscape of modern medicinal chemistry.[1] As a derivative of isonicotinic acid, it belongs to a class of compounds that has yielded cornerstone therapeutic agents, most notably the anti-tubercular drug isoniazid.[2] The strategic modification of the isonicotinic acid core, specifically at the carboxamide group, provides a powerful tool for modulating pharmacokinetic and pharmacodynamic properties.[2] **N-(*tert*-butyl)isonicotinamide** is primarily utilized as a key intermediate in the synthesis of more complex pharmaceutical agents, particularly those targeting neurological disorders and infectious diseases.[1] Its unique structure, featuring a sterically hindering *tert*-butyl group, makes it an object of interest for developing novel enzyme inhibitors and ligands for biological receptors, thereby aiding in the broader drug discovery process.[1]

Part 1: Molecular Structure and Physicochemical Properties

The chemical identity of **N-(*tert*-butyl)isonicotinamide** is defined by a pyridine ring substituted at the 4-position with an *N*-*tert*-butylated amide group. This structure imparts a specific set of properties that are foundational to its utility.

Structural Representation

The molecule's architecture consists of a planar, aromatic pyridine ring connected to a bulky, non-planar tert-butyl group via an amide linkage.

Caption: Chemical structure of **N-(tert-butyl)isonicotinamide**.

Core Chemical Properties

The compound's identity and general characteristics are summarized below. This data is critical for handling, storage, and experimental design.

Property	Value	Source(s)
IUPAC Name	N-(tert-butyl)pyridine-4-carboxamide	
Synonym(s)	N-(tert-butyl)isonicotinamide	
CAS Number	65321-30-4	[1]
Molecular Formula	C ₁₀ H ₁₄ N ₂ O	[1][3]
Molecular Weight	178.23 g/mol	[1]
Physical Form	Solid	
Purity	≥98% (Typical)	
Storage Conditions	Room temperature, sealed in a dry environment	
InChI Key	PKBWFG LUBMOFKU-UHFFFAOYSA-N	

The Influence of the tert-Butyl Group

The incorporation of the tert-butyl moiety is a deliberate synthetic choice with significant downstream consequences for the molecule's behavior:

- **Lipophilicity:** The alkyl nature of the tert-butyl group substantially increases the molecule's lipophilicity compared to the parent isonicotinamide. This can enhance its ability to cross

biological membranes, a key consideration in drug design.

- **Metabolic Stability:** The steric bulk of the tert-butyl group provides a shield against enzymatic degradation, particularly by amidases.[2] This can prolong the compound's in-vivo half-life, potentially leading to improved therapeutic efficacy.[2]
- **Conformational Restriction:** The group restricts rotation around the C-N amide bond, influencing how the molecule presents itself to a biological target and potentially locking it into a more bioactive conformation.

Part 2: Synthesis and Characterization

The synthesis of **N-(tert-butyl)isonicotinamide** is typically achieved through a standard amidation reaction. The following protocol outlines a reliable method starting from isonicotinic acid.

Experimental Protocol: Synthesis via Acyl Chloride Intermediate

This two-step procedure is a robust and common method for forming the amide bond, involving the activation of the carboxylic acid followed by reaction with the amine.

Step 1: Formation of Isonicotinoyl Chloride

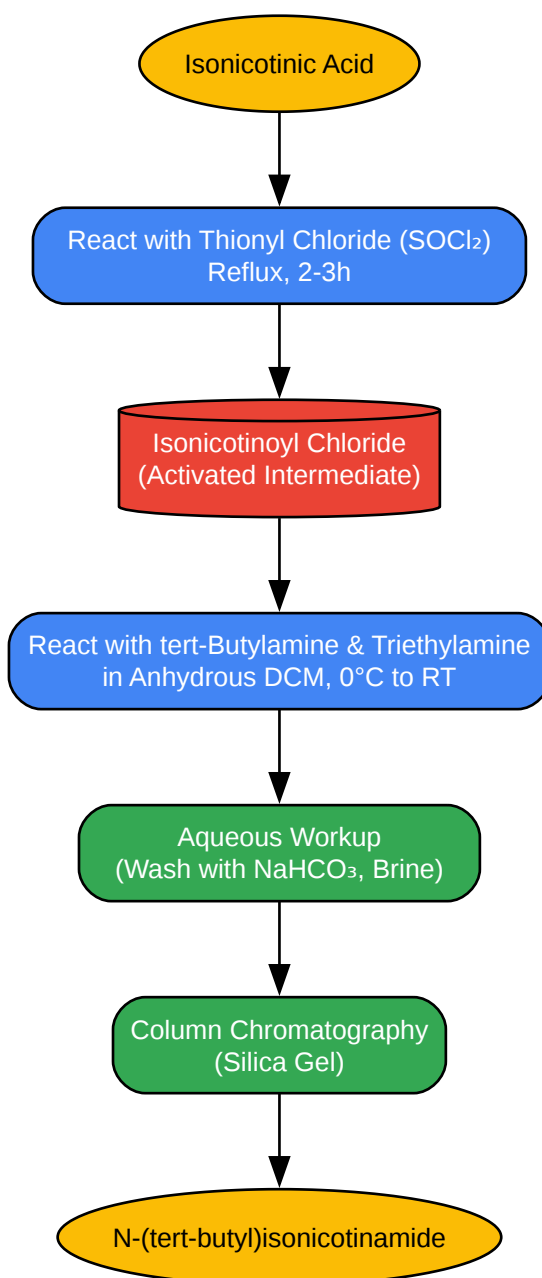
- **Setup:** In a fume hood, equip a round-bottom flask with a reflux condenser and a drying tube (filled with CaCl_2).
- **Reagents:** Add isonicotinic acid (1.0 eq) to the flask, followed by an excess of thionyl chloride (SOCl_2 , ~5.0 eq).
- **Reaction:** Gently heat the mixture to reflux (approx. 75-80 °C) and maintain for 2-3 hours. The reaction progress can be monitored by the cessation of HCl gas evolution.
- **Workup:** Allow the mixture to cool to room temperature. Remove the excess thionyl chloride under reduced pressure (rotary evaporation). The resulting crude isonicotinoyl chloride is a solid and can be used directly in the next step.

- Causality Insight: Thionyl chloride is a highly effective reagent for converting carboxylic acids to acyl chlorides. This "activation" step transforms the poor hydroxyl leaving group of the acid into an excellent chloride leaving group, making the carbonyl carbon highly electrophilic and susceptible to nucleophilic attack by the amine.

Step 2: Amidation with tert-Butylamine

- Setup: Dissolve the crude isonicotinoyl chloride in an anhydrous aprotic solvent (e.g., dichloromethane or THF) in a clean, dry flask under an inert atmosphere (e.g., nitrogen).
- Reagents: Cool the solution in an ice bath (0 °C). In a separate flask, dissolve tert-butylamine (1.1 eq) and a non-nucleophilic base such as triethylamine (1.2 eq) in the same solvent.
- Reaction: Add the amine/base solution dropwise to the cooled acyl chloride solution with vigorous stirring. After the addition is complete, remove the ice bath and allow the reaction to stir at room temperature for 4-6 hours.
 - Causality Insight: The reaction is performed at 0 °C to control the initial exothermic reaction. Triethylamine is added to act as an acid scavenger, neutralizing the HCl byproduct generated during the reaction. This prevents the protonation of the tert-butylamine, ensuring it remains a potent nucleophile.
- Purification:
 - Quench the reaction by adding water. Transfer the mixture to a separatory funnel.
 - Wash the organic layer sequentially with a saturated aqueous solution of NaHCO₃ (to remove any remaining acid) and brine.
 - Dry the organic layer over anhydrous MgSO₄, filter, and concentrate the solvent under reduced pressure.
 - The crude product is then purified by column chromatography on silica gel to yield pure **N-(tert-butyl)isonicotinamide**.[\[2\]](#)

Synthesis Workflow Diagram



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Caption: Workflow for the synthesis of **N-(tert-butyl)isonicotinamide**.

Spectroscopic Characterization

Structural confirmation of the synthesized product relies on standard spectroscopic techniques.

- ¹H NMR: The proton NMR spectrum is highly characteristic. It will show a sharp, intense singlet at approximately δ 1.3 ppm, integrating to 9 protons, which corresponds to the

chemically equivalent methyl protons of the tert-butyl group.[4] The aromatic region will display two distinct signals for the pyridine ring protons, typically as doublets or multiplets.

- ¹³C NMR: The carbon spectrum will confirm the presence of all 10 carbon atoms. Key signals include those for the quaternary and methyl carbons of the tert-butyl group, the carbonyl carbon ($\delta \sim 165$ ppm), and the four distinct aromatic carbons of the pyridine ring.[4][5]
- Infrared (IR) Spectroscopy: The IR spectrum provides functional group information. Expect to see a strong absorption band around 1650 cm^{-1} corresponding to the C=O stretch of the secondary amide (Amide I band).[6] A peak for the N-H stretch will appear in the region of $3300\text{--}3450\text{ cm}^{-1}$.
- Mass Spectrometry (MS): The mass spectrum will show a molecular ion peak (M^+) corresponding to the molecular weight of 178.23. A prominent fragment is often observed at $m/z = 57$, corresponding to the stable tert-butyl cation.[7]

Part 3: Applications in Drug Discovery and Chemical Biology

N-(tert-butyl)isonicotinamide is not typically an active pharmaceutical ingredient itself but rather a valuable scaffold for building them.

- Enzyme Inhibition: The isonicotinamide core is structurally related to nicotinamide, a key biological molecule. This makes its derivatives, including **N-(tert-butyl)isonicotinamide**, promising candidates for enzyme inhibitors.[1] For example, nicotinamide N-methyltransferase (NNMT) is an enzyme implicated in cancer and metabolic diseases, and its inhibitors often feature modified nicotinamide structures.[8][9] The tert-butyl group can be used to probe hydrophobic pockets within an enzyme's active site, potentially enhancing binding affinity and selectivity.
- Intermediate for Complex Syntheses: Its primary role is that of a versatile intermediate.[1] The pyridine nitrogen can be quaternized, or the ring can be further functionalized to build more elaborate molecules with potential therapeutic value.
- Ligand Development: The structure is used to create ligands for studying biochemical pathways and receptor interactions.[1] The defined geometry and electronic properties of the

pyridine ring, combined with the steric and lipophilic contributions of the tert-butyl group, allow for systematic exploration of ligand-receptor binding requirements.

Conclusion

N-(tert-butyl)isonicotinamide represents a strategically important molecule in the field of medicinal chemistry. Its well-defined structure, predictable chemical properties, and straightforward synthesis make it an invaluable tool for researchers. The incorporation of the tert-butyl group provides a reliable method for enhancing metabolic stability and lipophilicity, key attributes in the design of effective therapeutic agents. As the quest for novel drugs continues, the utility of such well-characterized and versatile building blocks remains paramount to the innovation process in drug development.

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